

1-Methoxybutane-2-thiol: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methoxybutane-2-thiol

Cat. No.: B15242523

[Get Quote](#)

CAS Number: 1343133-82-3

For Researchers, Scientists, and Drug Development Professionals

This technical guide serves to consolidate the available information on **1-Methoxybutane-2-thiol**. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental data for this specific compound remains limited. This document presents the confirmed identification of the compound and provides a summary of general knowledge regarding related alkoxy thiol compounds, offering a foundational resource in the absence of specific data.

Compound Identification

The Chemical Abstracts Service (CAS) number for **1-Methoxybutane-2-thiol** has been confirmed as 1343133-82-3. This identifier is consistently cited by various chemical suppliers, solidifying the compound's unique registration in chemical literature and commerce.

Property	Value	Source
Chemical Name	1-Methoxybutane-2-thiol	N/A
CAS Number	1343133-82-3	N/A
Molecular Formula	C5H12OS	N/A
Molecular Weight	120.21 g/mol	N/A

Physicochemical Properties

Specific, experimentally determined physicochemical data for **1-Methoxybutane-2-thiol**, such as boiling point, melting point, density, and solubility, are not readily available in published literature. For context, related, more studied compounds are referenced below. It is crucial to note that these values are not directly applicable to **1-Methoxybutane-2-thiol** and should be used with caution as estimations.

Property	4-methoxy-2-methylbutane-2-thiol	1-Butanethiol
Boiling Point	Not Available	98.5 °C
Density	Not Available	0.84 g/cm ³
Flash Point	Not Available	2 °C
Solubility	Not Available	Insoluble in water

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or analysis of **1-Methoxybutane-2-thiol** are not currently available in peer-reviewed scientific literature. General synthetic routes for alkoxy thiols may involve the nucleophilic substitution of a suitable leaving group with a thiol-containing nucleophile or the addition of a thiol to an unsaturated precursor. However, without specific literature, any proposed pathway would be purely theoretical.

Analytical Methods

Specific analytical methods for the characterization and quantification of **1-Methoxybutane-2-thiol** have not been documented. Generally, the analysis of thiols can be accomplished using a variety of techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): A common method for the analysis of volatile sulfur compounds.

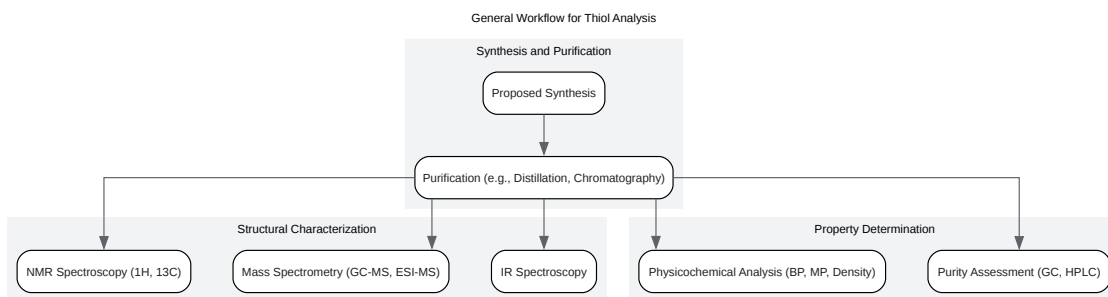
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR would be critical for structural elucidation.
- Infrared (IR) Spectroscopy: To identify characteristic functional group vibrations, such as the S-H stretch.

Safety and Toxicology

No specific toxicological data for **1-Methoxybutane-2-thiol** has been found. As a general precaution, it should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For related thiols, potential hazards include flammability and irritation to the skin, eyes, and respiratory system.

Logical Relationship for General Thiol Analysis

The following diagram illustrates a generalized workflow for the analysis of a novel thiol compound like **1-Methoxybutane-2-thiol**, from initial synthesis to final characterization.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [1-Methoxybutane-2-thiol: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15242523#1-methoxybutane-2-thiol-cas-number-lookup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com